Application Note: Comprehensive Analytical Characterization of Monobutyl Fumarate

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Compound of Interest	
Compound Name:	Monobutyl fumarate
CAS No.:	16062-88-7
Cat. No.:	B098557

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed guide to the analytical methodologies for the comprehensive characterization of **monobutyl fumarate**. It offers both theoretical explanations and practical, step-by-step protocols for researchers involved in quality control, stability testing, and formulation development.

Introduction and Physicochemical Profile

Monobutyl fumarate, the monobutyl ester of fumaric acid, is a chemical entity of interest in various industrial applications, including as a monomer in polymer synthesis and potentially as a precursor or metabolite in pharmaceutical contexts. Fumaric acid esters (FAEs), such as dimethyl fumarate, have established therapeutic roles, making the analytical characterization of related compounds like **monobutyl fumarate** critical for ensuring purity, stability, and safety.[1][2][3]

A thorough analytical characterization is the cornerstone of quality control, enabling the identification and quantification of the active substance, the detection of impurities, and the assessment of stability under various conditions. This application note details a multi-faceted approach employing chromatographic, spectroscopic, and thermal analysis techniques to provide a complete profile of **monobutyl fumarate**.

Table 1: Physicochemical Properties of **Monobutyl Fumarate**[4]

| Property	Value
IUPAC Name	(E)-4-butoxy-4-oxobut-2-enoic acid
Molecular Formula	$C_8H_{12}O_4$
Molecular Weight	172.18 g/mol
CAS Number	16062-88-7
Canonical SMILES	CCCCOC(=O)/C=C/C(=O)O
Appearance	Solid (predicted)

Chromatographic Analysis for Assay and Impurity Profiling

Chromatographic techniques are essential for separating **monobutyl fumarate** from its potential impurities, such as fumaric acid, dibutyl fumarate, and the corresponding maleate isomers.

High-Performance Liquid Chromatography (HPLC)

Expertise & Experience: Reversed-phase HPLC with UV detection is the primary method for assay and impurity analysis of non-volatile, UV-absorbing compounds like **monobutyl fumarate**. The carboxylic acid and ester functionalities, along with the carbon-carbon double bond, make it an ideal candidate for this technique. A stability-indicating method, as described below, is designed to separate the main component from its potential degradation products, ensuring that the assay is a true reflection of the intact molecule's concentration.[5][6]

The choice of a C18 column is based on its wide applicability and effectiveness in retaining moderately polar compounds. The mobile phase, a mixture of acidified water and an organic solvent like acetonitrile, allows for the effective elution and separation of the acidic analyte and related substances.[5][7] Acidification of the mobile phase (e.g., with phosphoric acid) is critical to suppress the ionization of the carboxylic acid group on **monobutyl fumarate**, leading to sharper peaks and more reproducible retention times.
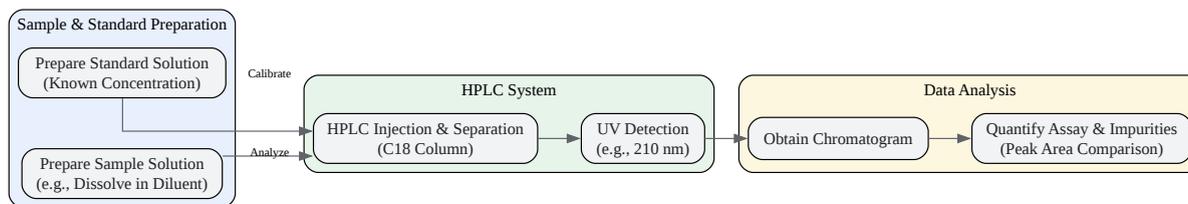
Caption: HPLC analysis workflow for **monobutyl fumarate**.

Protocol 1: Stability-Indicating RP-HPLC Method

- Instrumentation:

  - HPLC system with a quaternary or binary pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.[5]

- Chromatographic Conditions:

Parameter	Recommended Setting	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm	Provides good retention and resolution for fumarate esters. [6]
Mobile Phase A	0.1% Phosphoric Acid in Water	Acidifies the mobile phase to ensure consistent analyte protonation.[5]
Mobile Phase B	Acetonitrile	Common organic modifier for reversed-phase chromatography.
Gradient	0-5 min: 45% B5-20 min: 45% -> 80% B20-25 min: 80% B25-26 min: 80% -> 45% B26-30 min: 45% B	A gradient elution ensures separation of early-eluting polar impurities (like fumaric acid) and later-eluting non-polar impurities (like dibutyl fumarate).
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	35 °C	Ensures reproducible retention times and improves peak shape.[8]
Detection	210 nm	Fumarate esters exhibit strong absorbance at lower UV wavelengths.[8][9]
Injection Vol.	10 µL	

- Solutions Preparation:

  - Diluent: Acetonitrile:Water (50:50 v/v).

  - Standard Solution (approx. 0.5 mg/mL): Accurately weigh about 25 mg of **monobutyl fumarate** reference standard into a 50 mL volumetric flask. Dissolve in and dilute to

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volume with the diluent.

- ○ Sample Solution (approx. 0.5 mg/mL): Prepare in the same manner as the Standard Solution using the sample to be analyzed.

- Method Validation (Trustworthiness):

  - ○ Validate the method according to ICH Q2(R1) guidelines.[5][10]

  - ○ Specificity: Perform forced degradation studies (acid, base, oxidation, thermal, photolytic) to demonstrate that degradant peaks do not interfere with the main analyte peak.[9]

  - ○ Linearity: Analyze a series of solutions over a concentration range (e.g., 50% to 150% of the nominal concentration) and demonstrate a linear relationship ($R^2 > 0.999$) between peak area and concentration.

  - ○ Accuracy & Precision: Perform replicate injections of standard and sample solutions to establish repeatability and intermediate precision (%RSD < 2.0%). Accuracy should be assessed via recovery studies of spiked samples.

Gas Chromatography-Mass Spectrometry (GC-MS)

Expertise & Experience: GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile organic compounds. While **monobutyl fumarate** has a carboxylic acid group that can make it challenging for direct GC analysis, it is sufficiently volatile for analysis, especially for identifying related volatile impurities. For more robust analysis, derivatization (e.g., silylation) can be employed to increase volatility and improve peak shape. The mass spectrometer provides definitive identification based on the fragmentation pattern.[11][12]

This protocol is adapted from methods used for dimethyl fumarate and is suitable for detecting volatile impurities.[11][13]

Protocol 2: GC-MS for Impurity Profiling

- Instrumentation:

  - ○ Gas chromatograph coupled to a Mass Spectrometer (e.g., single quadrupole) with an Electron Ionization (EI) source.[12][13]

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- GC-MS Conditions:

Parameter	Recommended Setting	Rationale
Column	HP-5MS, 30 m x 0.25 mm ID, 0.25 µm film thickness	A common, robust, and relatively non-polar column suitable for a wide range of semi-volatile compounds.[12]
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing good efficiency.[12]
Inlet Temp.	270 °C	Ensures rapid vaporization of the sample.
Oven Program	Hold at 60 °C for 2 min, ramp at 10 °C/min to 280 °C, hold for 5 min	Separates compounds based on their boiling points and column interactions.
MS Source Temp.	230 °C	Standard temperature for an EI source.[12]
MS Quad Temp.	150 °C	
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard mode that produces reproducible fragmentation patterns for library matching.[12]
Scan Range	40 - 450 m/z	Covers the expected mass range of the analyte and related impurities.

- Sample Preparation:

  - Accurately weigh about 10 mg of the **monobutyl fumarate** sample into a vial.

  - Add 10 mL of a suitable solvent like ethyl acetate or acetone.[11][12]

  - Vortex to dissolve. The solution is now ready for injection.

Spectroscopic Characterization for Structural Elucidation

Spectroscopic methods provide orthogonal information to confirm the identity and structure of the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR is the most powerful tool for unambiguous structural confirmation. ^{1}H NMR provides information on the number of different types of protons and their connectivity, while ^{13}C NMR identifies the different carbon environments. For **monobutyl fumarate**, the ^{1}H NMR spectrum is expected to show distinct signals for the butyl chain protons, the vinylic protons of the fumarate backbone, and a broad signal for the carboxylic acid proton.[4][14]

Protocol 3: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **monobutyl fumarate** in ~0.7 mL of a deuterated solvent (e.g., CDCl$_3$ or DMSO-d$_6$). DMSO-d$_6$ is often preferred as it allows for the observation of the acidic proton.

- Analysis: Acquire ^{1}H and ^{13}C spectra on a 400 MHz or higher field NMR spectrometer.

- Expected ^{1}H NMR Signals (in CDCl$_3$):

  - ~6.9-7.1 ppm: Two doublets, one for each of the vinylic protons (-CH=CH-), with a large coupling constant (~16 Hz) characteristic of a trans configuration.

  - ~4.2 ppm: A triplet corresponding to the -O-CH$_2$- protons of the butyl group.

  - ~1.7 ppm: A multiplet for the -CH$_2$- group adjacent to the terminal methyl group.

  - ~1.4 ppm: A multiplet for the -CH$_2$- group adjacent to the ester oxygen.

 - ~0.9 ppm: A triplet for the terminal -CH$_3$ group.

- Variable (broad): A signal for the carboxylic acid proton (-COOH), which may exchange and appear over a wide range or not be observed.

Infrared (IR) Spectroscopy and Mass Spectrometry (MS)

- Infrared (IR) Spectroscopy: Provides confirmation of functional groups. Expected characteristic peaks for **monobutyl fumarate** include a broad O-H stretch (~2500-3300 cm^{-1}) for the carboxylic acid, strong C=O stretches (~1700-1730 cm^{-1}) for both the ester and carboxylic acid, and a C=C stretch (~1640 cm^{-1}).[4]

- Mass Spectrometry (MS): Confirms the molecular weight. In EI mode (from GC-MS), the molecular ion peak [M]$^+$ at m/z 172 would be expected, along with characteristic fragments corresponding to the loss of the butoxy group or parts of the butyl chain.

Thermal Analysis for Stability and Purity Assessment

Expertise & Experience: Thermal analysis techniques like DSC and TGA are invaluable for characterizing the solid-state properties of a substance.[15][16] DSC measures heat flow and can precisely determine the melting point, which is a key indicator of purity. TGA measures mass loss as a function of temperature, providing information on thermal stability and decomposition patterns.[17][18] The combination of these techniques provides a comprehensive thermal profile.[19]
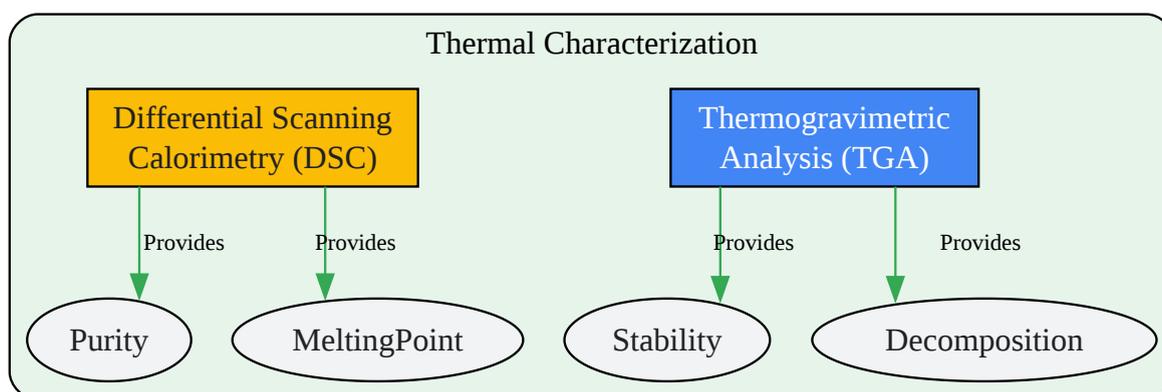
Caption: Relationship between DSC, TGA, and material properties.

Protocol 4: DSC and TGA Analysis

- Instrumentation: A calibrated DSC and TGA instrument.

- Sample Preparation: Accurately weigh 3-5 mg of **monobutyl fumarate** into an appropriate pan (e.g., aluminum for DSC, platinum or ceramic for TGA).

- DSC Method:

  - Atmosphere: Nitrogen at a flow rate of 50 mL/min.

  - Temperature Program: Heat from ambient temperature (e.g., 25 °C) to a temperature above the melting point (e.g., 200 °C) at a rate of 10 °C/min.

  - Analysis: Observe for a sharp endothermic peak corresponding to the melting of the substance. The onset temperature is typically reported as the melting point.

- TGA Method:

  - Atmosphere: Nitrogen at a flow rate of 50 mL/min.

  - Temperature Program: Heat from ambient temperature to a high temperature (e.g., 600 °C) at a rate of 10 °C/min.

  - Analysis: Monitor the mass loss curve to determine the onset of decomposition and identify any distinct degradation steps.

Integrated Analytical Strategy for Comprehensive Characterization

A single analytical technique is rarely sufficient for full characterization. The strength of this guide lies in its integrated approach, where each method provides complementary information.
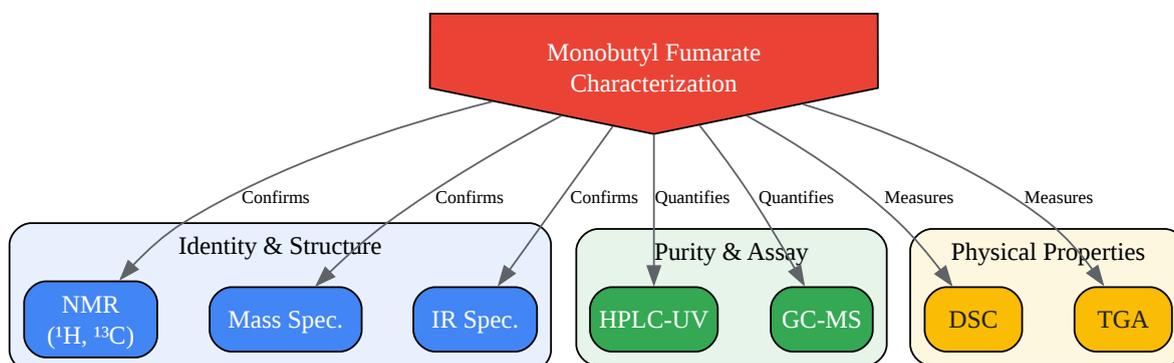
Caption: An integrated approach to **monobutyl fumarate** analysis.

Workflow Logic:

- Identity Confirmation: Use NMR as the primary tool for structural elucidation, supported by MS for molecular weight confirmation and IR for functional group verification.

- Purity and Assay: Employ the validated stability-indicating HPLC method for accurate quantification of **monobutyl fumarate** and its non-volatile impurities.

- Volatile Impurities: Use GC-MS to screen for and identify any volatile or semi-volatile impurities that may not be detected by HPLC.

- Solid-State Properties: Characterize the thermal behavior using DSC and TGA to establish a melting point specification and understand the material's thermal stability.

This comprehensive suite of analytical methods provides a robust and reliable framework for the complete characterization of **monobutyl fumarate**, ensuring its quality and suitability for its intended application in research and development.

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